

1-(Pyridin-3-yl)ethanamine dihydrochloride safety and handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(Pyridin-3-yl)ethanamine
dihydrochloride

Cat. No.: B1370924

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An In-depth Technical Guide to the Safe Handling of 1-(Pyridin-3-yl)ethanamine Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety protocols and handling procedures for **1-(Pyridin-3-yl)ethanamine dihydrochloride**. As a crucial building block in pharmaceutical synthesis, a thorough understanding of its properties and associated hazards is paramount for ensuring laboratory safety and experimental integrity. This document is intended to empower researchers with the knowledge necessary to work with this compound confidently and safely.

Compound Identification and Physicochemical Properties

1-(Pyridin-3-yl)ethanamine dihydrochloride is a pyridinyl-containing organic compound. Its dihydrochloride salt form suggests it is handled as a solid. Understanding its fundamental properties is the first step in safe laboratory practice.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₂ Cl ₂ N ₂	[1]
Molecular Weight	195.09 g/mol	[1][2][3]
Appearance	Off-white to light yellow solid	[1]
Melting Point	191-193 °C	[1]
CAS Number	40154-84-5 (for the (S)-enantiomer dihydrochloride)	[1][2]

Note: The properties listed are for the dihydrochloride salt. The free base (CAS 56129-55-6) has a molecular weight of 122.17 g/mol .[4][5][6][7]

Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS), **1-(Pyridin-3-yl)ethanamine dihydrochloride** is classified as a hazardous substance. The primary concerns are its corrosive and irritant nature.

GHS Classification	
Pictogram	
Signal Word	Danger
Hazard Statements	H314: Causes severe skin burns and eye damage.H335: May cause respiratory irritation.
Precautionary Statements	P260, P261, P264, P271, P280, P301+P330+P331, P303+P361+P353, P304+P340+P310, P305+P351+P338+P310, P363, P403+P233, P405, P501

Expert Interpretation of Hazards:

- H314 (Causes severe skin burns and eye damage): This is the most critical hazard. The "dihydrochloride" salt form can react with moisture on the skin or in the eyes to release

hydrochloric acid, causing immediate and severe chemical burns. The causality is direct chemical corrosion of tissues. This necessitates the use of robust personal protective equipment (PPE) at all times.

- H335 (May cause respiratory irritation): If the solid is dusty or becomes airborne, inhalation can irritate the mucous membranes of the respiratory tract. This is why handling should occur in well-ventilated areas, preferably within a fume hood, to minimize inhalation exposure.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with engineering controls and supplemented by rigorous PPE use, is essential.

Engineering Controls:

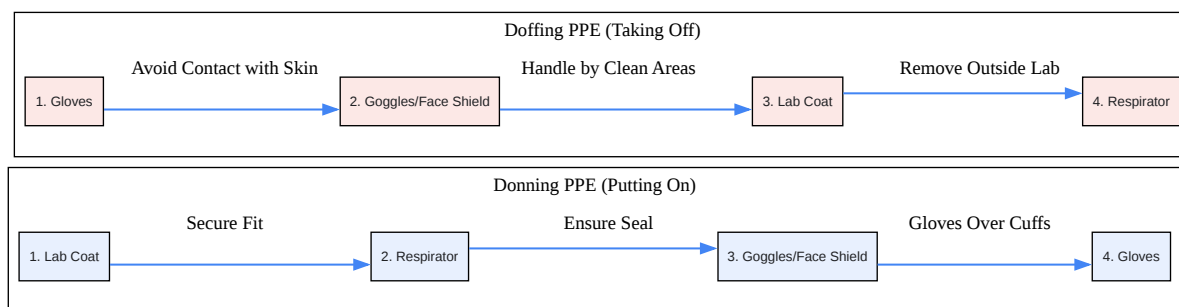
- Fume Hood: All weighing and handling of the solid compound must be performed inside a certified chemical fume hood. This is the primary barrier to prevent inhalation of airborne particles and to contain any potential spills.
- Safety Shower and Eyewash Station: Facilities must be equipped with a readily accessible and tested safety shower and eyewash station.^[8] Proximity is key; these emergency controls should be reachable within 10 seconds of any exposure.

Personal Protective Equipment (PPE):

- Respiratory Protection: When handling significant quantities or if there is a risk of dust generation, a NIOSH-approved respirator with a filter effective for organic vapors and acid gases (e.g., ABEK filter type) is recommended.
- Eye and Face Protection: Chemical safety goggles are mandatory.^[8] Due to the severe corrosive hazard, a full-face shield worn over safety goggles is strongly recommended to protect the entire face.
- Hand Protection: Chemically resistant gloves, such as nitrile or neoprene, must be worn. Inspect gloves for any signs of degradation or puncture before use. Change gloves

immediately if contamination occurs.

- **Skin and Body Protection:** A flame-resistant lab coat, long pants, and closed-toe shoes are required. For tasks with a higher risk of spillage, a chemically resistant apron is advisable.[8]



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Caption: PPE Donning and Doffing Sequence.

Safe Handling and Storage Protocols

Adherence to strict protocols minimizes risk during routine laboratory operations.

Handling Protocol:

- **Preparation:** Before handling, ensure the fume hood is operational, the work area is clear of clutter, and all necessary PPE is correctly worn.
- **Weighing:** Use a disposable weighing boat or glassine paper. Perform this task in the fume hood to contain any dust.
- **Transfers:** When transferring the solid, use a spatula and minimize the height from which the powder is dropped to prevent it from becoming airborne.

- **Post-Handling:** After handling, thoroughly wash hands and forearms with soap and water, even after removing gloves. Contaminated clothing should be removed immediately and washed before reuse.

Storage Protocol:

- **Container:** Keep the compound in its original, tightly closed container.^[9]
- **Atmosphere:** The material is moisture-sensitive. It should be stored under an inert gas atmosphere (e.g., argon or nitrogen) to prevent degradation and maintain purity.
- **Location:** Store in a cool, dry, and well-ventilated area designated for corrosive materials.^[4]
^[8] The storage area should be locked and accessible only to authorized personnel.^[9]
- **Incompatibilities:** Segregate from strong oxidizing agents, strong acids, and bases.^[9]^[10]

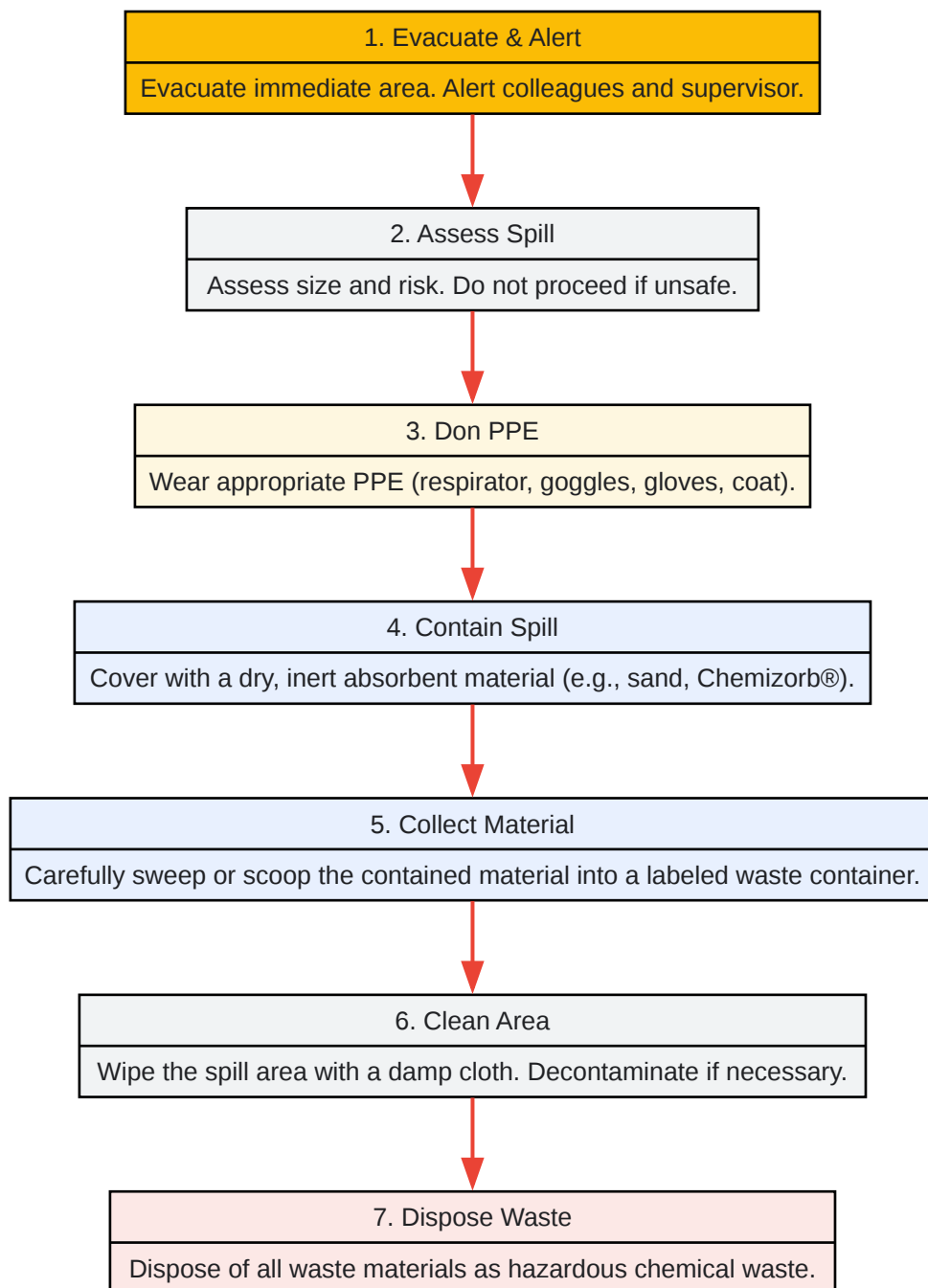
Emergency Procedures: First Aid and Spill Management

Immediate and correct response to an emergency is critical.

First Aid Measures:

- **Inhalation:** Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention and call a poison center.^[8]
- **Skin Contact:** Immediately flush the skin with copious amounts of water for at least 15 minutes while removing all contaminated clothing. Seek immediate medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink two glasses of water.^[11] Never give anything by mouth to an unconscious person.^[8] Seek immediate medical attention.

Spill Management Protocol:

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Caption: Emergency Spill Response Workflow.

Detailed Spill Cleanup Steps:

- **Evacuate and Secure:** Evacuate non-essential personnel from the area. Ensure proper ventilation (fume hood).
- **Containment:** Do not use water. Cover the spill with an inert, non-combustible absorbent material like sand or a commercial sorbent (e.g., Chemizorb®).
- **Collection:** Carefully sweep up the absorbed material. Avoid creating dust. Place the material into a clearly labeled, sealable container for hazardous waste.
- **Decontamination:** Clean the spill area thoroughly.
- **Disposal:** Dispose of the container and any contaminated cleaning materials according to institutional and local hazardous waste regulations.

Firefighting and Disposal

Firefighting Measures:

- **Suitable Extinguishing Media:** Use dry chemical powder, carbon dioxide, or alcohol-resistant foam.^[8] A water spray can be used to knock down vapors but should be used with caution.
- **Specific Hazards:** The compound is combustible. Thermal decomposition can produce highly toxic and irritating gases, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride (HCl) gas.^{[9][11]}
- **Protective Actions:** Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA).^[9]

Disposal Considerations:

- **Chemical Waste:** Dispose of unused material and residues in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or sewers.
- **Contaminated Packaging:** The container should be triple-rinsed (or equivalent) and offered for recycling or reconditioning, or disposed of in a sanitary landfill.

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- To cite this document: BenchChem. [1-(Pyridin-3-yl)ethanamine dihydrochloride safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1370924#1-pyridin-3-yl-ethanamine-dihydrochloride-safety-and-handling]

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